

Cesium Methoxide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cesium methoxide

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This technical guide provides a comprehensive overview of **cesium methoxide** (CH_3CsO), a strong base utilized in a variety of chemical syntheses. The document details its molecular structure, physicochemical properties, and established experimental protocols for its synthesis and application, with a particular focus on its utility for researchers, scientists, and professionals in drug development.

Core Concepts: Molecular Formula and Structure

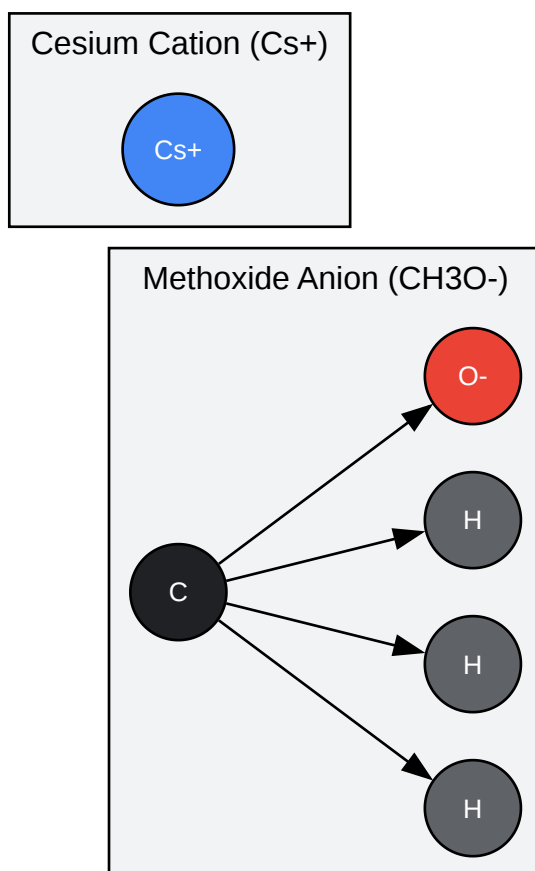
Cesium methoxide is an ionic compound with the molecular formula CH_3CsO .^{[1][2]} It consists of a cesium cation (Cs^+) and a methoxide anion (CH_3O^-). The chemical structure is characterized by the ionic bond between these two components.

Key Identifiers:

- Molecular Formula: CH_3CsO
- SMILES: C[O-].[Cs+]^[1]
- CAS Number: 13106-69-9^{[1][2][3]}
- Synonyms: Cesium methanolate, Caesiummethyлат^[1]

The ionic nature of **cesium methoxide** dictates its high reactivity as a strong base in various chemical transformations.

Ionic Structure of Cesium Methoxide



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Ionic structure of **Cesium Methoxide**.

Physicochemical and Quantitative Data

A summary of the key quantitative data for **cesium methoxide** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	163.939 g/mol	[1][2]
Exact Mass	163.92384167 Da	[1]
Physical Description	White solid	[4]
CAS Number	13106-69-9	[1][2][3]

Experimental Protocols

Detailed methodologies for the synthesis of anhydrous **cesium methoxide** and its subsequent use in the preparation of other anhydrous cesium salts are outlined below. These protocols are critical for ensuring the purity and reactivity of the resulting compounds.

Synthesis of Anhydrous Cesium Methoxide

This protocol details the preparation of anhydrous **cesium methoxide** from cesium metal and dry methanol.[4]

Materials and Apparatus:

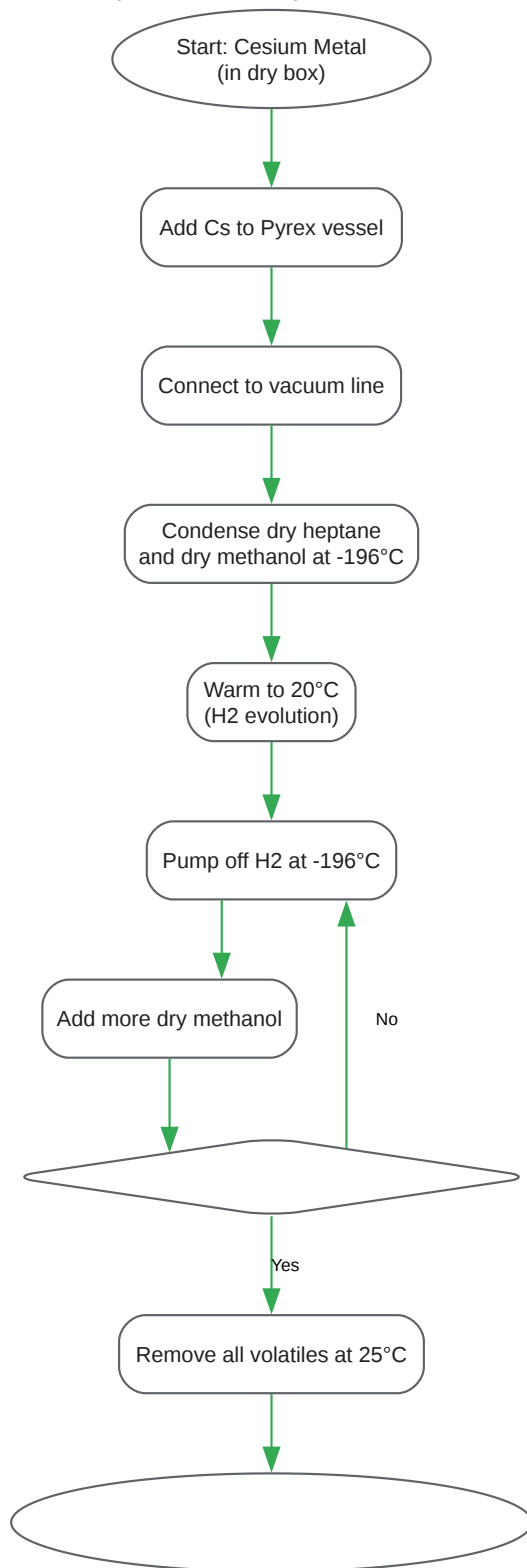
- Cesium metal
- Dry heptane
- Dry methanol
- Pyrex glass vessel with a Teflon-FEP valve
- Pyrex glass vacuum line
- Glove box with a dry argon atmosphere

Procedure:

- In a dry box, place 1.32 g (10.00 mmol) of cesium metal into a Pyrex glass vessel equipped with a Teflon-FEP valve.

- Connect the vessel to a Pyrex glass vacuum line.
- Condense 10 mL of dry heptane and 0.5 mL of dry methanol into the vessel at -196 °C.
- Allow the reaction mixture to warm to 20 °C. Vigorous gas evolution (H₂) will be observed as the solvent melts.
- After the initial gas evolution subsides, pump off the volatile products (H₂) at -196 °C.
- Condense an additional 0.5 mL of dry methanol into the vessel.
- Repeat steps 5 and 6 until all the cesium metal has reacted.
- Remove all volatile compounds at 25 °C under vacuum to yield 1.49 g (10.00 mmol) of a white solid, which is pure, anhydrous **cesium methoxide**.

Workflow for Synthesis of Anhydrous Cesium Methoxide

[Click to download full resolution via product page](#)Synthesis of Anhydrous **Cesium Methoxide**.

General Procedure for the Synthesis of Anhydrous Cesium Salts

Cesium methoxide serves as a valuable reagent for the synthesis of other anhydrous cesium salts from their corresponding ammonium salts.^[4]

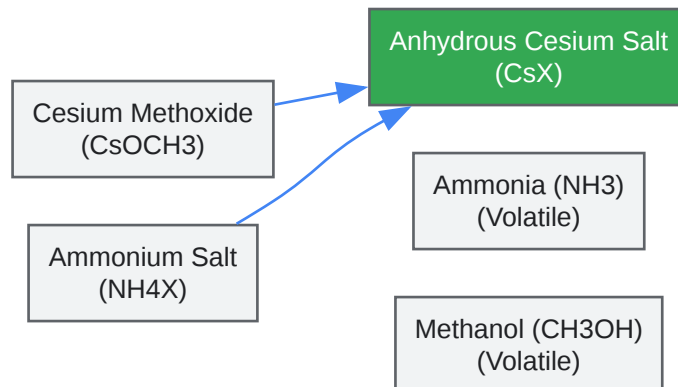
Materials:

- **Cesium methoxide**
- Ammonium salt (e.g., ammonium dinitramide, ammonium perchlorate, ammonium chloride, ammonium acetate)
- Dry methanol

Procedure:

- Prepare a solution of **cesium methoxide** (164 mg, 1.00 mmol) in 5 mL of dry methanol.
- Prepare a solution of the corresponding ammonium salt (1.00 mmol) in 5 mL of dry methanol.
- Add the **cesium methoxide** solution to the ammonium salt solution at the desired temperature. For highly oxidative salts like ammonium dinitramide and ammonium perchlorate, conduct the reaction at -40 °C and -50 °C, respectively, to prevent solvent degradation.
- For salts like perchlorate, chloride, and dinitramide, a white precipitate of the cesium salt will form immediately.
- The product can be isolated by filtration after concentrating the solution, or the entire reaction mixture can be pumped to dryness at 25 °C.
- The by-products, ammonia and methanol, are volatile and easily removed.
- If necessary, the crude product can be purified by recrystallization from methanol.

Reaction Pathway for Anhydrous Cesium Salt Synthesis



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Synthesis of anhydrous cesium salts.

Applications in Chemical Synthesis

Cesium methoxide is a potent nucleophile and a strong base, making it a valuable reagent in organic synthesis. Its high reactivity is leveraged in various transformations, including the preparation of anhydrous salts as detailed above.

While direct involvement in biological signaling pathways is not a characteristic of **cesium methoxide**, its role in the synthesis of complex organic molecules can be crucial for the preparation of novel drug candidates and intermediates. For instance, alkali metal alkoxides are fundamental in deprotonation and nucleophilic substitution reactions, which are cornerstone transformations in medicinal chemistry. The use of cesium, in particular, can offer unique reactivity and selectivity profiles compared to lighter alkali metals due to its lower electronegativity and the softer nature of the cesium cation.[5]

Furthermore, cesium-promoted catalysts are investigated for various industrial processes, including methanol synthesis, which highlights the broader impact of cesium compounds in catalysis and chemical manufacturing.[6]

Conclusion

Cesium methoxide is a highly reactive and useful compound for specialized chemical syntheses. This guide provides the foundational knowledge of its structure, properties, and handling, along with detailed experimental protocols to aid researchers in its effective and safe

utilization. The provided diagrams and data tables are intended to serve as a quick and accessible reference for laboratory work.

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